

Application Notes and Protocols for Derivatization with NBD-Hydrazine in HPLC-FLD

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Compound of Interest

Compound Name: NBD-Hydrazine

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This document provides detailed application notes and protocols for the use of 4-hydrazino-7-nitro-2,1,3-benzoxadiazole (**NBD-Hydrazine**) as a pre-column derivatization reagent for the sensitive determination of carbonyl compounds (aldehydes and ketones) by High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD).

Introduction

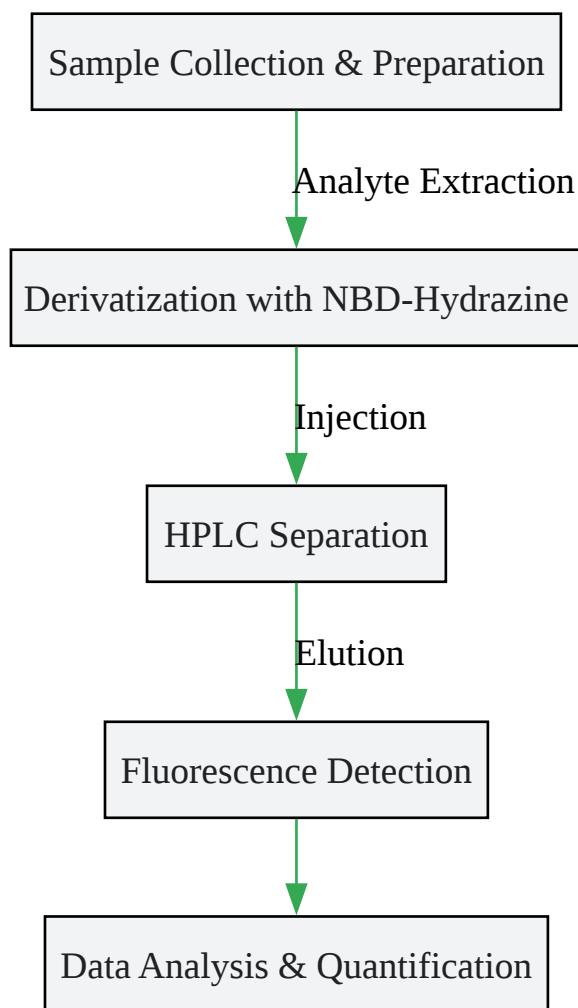
NBD-Hydrazine is a highly effective fluorogenic labeling reagent for the analysis of compounds containing aldehyde or ketone functional groups.[1] Analytes that lack a native chromophore or fluorophore can be derivatized with **NBD-Hydrazine** to form highly fluorescent hydrazone derivatives.[2] These derivatives can then be readily detected at picomolar levels using HPLC-FLD. The reaction is typically rapid and results in stable derivatives suitable for chromatographic separation.[2] The NBD moiety provides favorable fluorescence properties, with excitation and emission maxima in the visible range, minimizing interference from common matrix components.[3][4]

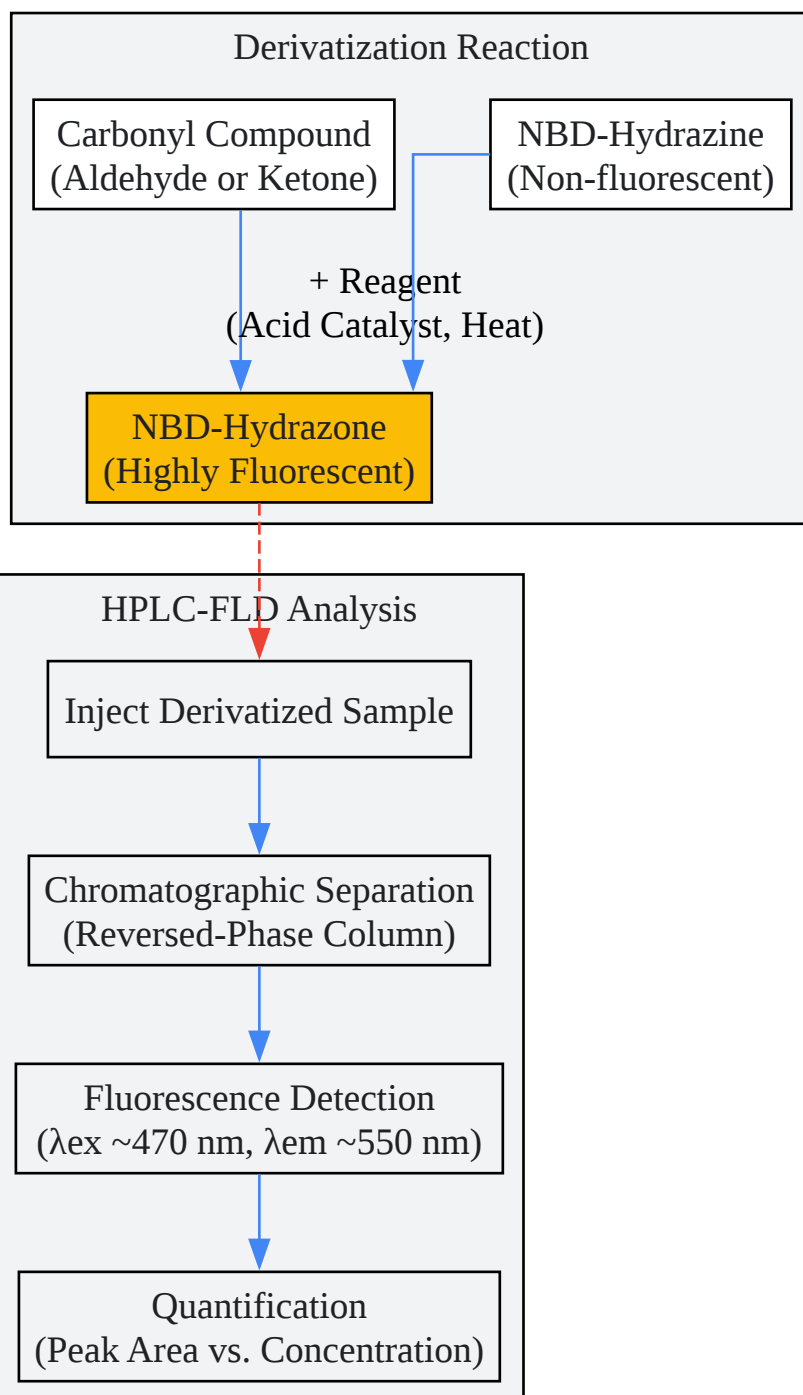
Principle of the Reaction:

NBD-Hydrazine reacts with the carbonyl group of an aldehyde or ketone in an acidic medium via a nucleophilic addition-elimination reaction to form a stable, fluorescent NBD-hydrazone.[3]

General Experimental Workflow

The overall process involves sample preparation, derivatization with **NBD-Hydrazine**, chromatographic separation of the resulting NBD-hydrazones, and their detection by a fluorescence detector.





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